

An In-Depth Technical Guide on 11-Bromo-1-undecanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Bromo-1-undecanol

Cat. No.: B108197

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This guide provides essential physicochemical data for **11-Bromo-1-undecanol**, a halogenated alcohol utilized in various research and development applications, including in the OLED industry and for the preparation of derivatives like 11-mercapto-1-undecanol.^[1]

Physicochemical Data

The fundamental molecular properties of **11-Bromo-1-undecanol** are summarized below. This data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C ₁₁ H ₂₃ BrO	^{[1][2][3][4][5]}
Molecular Weight	251.20 g/mol	^{[1][3][4]}
251.204 g/mol	^[2]	
CAS Number	1611-56-9	^{[1][2]}

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.

11-Bromo-1-undecanol

Molecular Formula
 $\text{C}_{11}\text{H}_{23}\text{BrO}$

Molecular Weight
251.20 g/mol

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Core molecular properties of **11-Bromo-1-undecanol**.

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References

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